

# Essential Safety and Operational Guide for Handling H-0104 Dihydrochloride

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## *Compound of Interest*

Compound Name: *H-0104 dihydrochloride*

Cat. No.: *B1672574*

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This document provides immediate, essential safety and logistical information for the handling and disposal of **H-0104 dihydrochloride**, a ROCK inhibitor. The following procedural guidance is designed to ensure the safety of laboratory personnel and to provide a clear operational plan.

## Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is fundamental for the safe handling of **H-0104 dihydrochloride**. The required PPE varies depending on the specific task being performed.

Task	Required Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	Double chemotherapy gloves, disposable gown, N95 respirator, and face shield/goggles.
Solution Preparation	Double chemotherapy gloves, disposable gown, and face shield/goggles.
In Vitro / In Vivo Administration	Chemotherapy gloves, disposable gown, and safety glasses.
Spill Cleanup	Double chemotherapy gloves, disposable gown, N95 respirator, face shield/goggles, and shoe covers.
Waste Disposal	Double chemotherapy gloves and a disposable gown.

## Emergency First Aid Procedures

In the event of exposure to **H-0104 dihydrochloride**, immediate and appropriate first aid is critical. The following table outlines the initial response for different types of exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	In case of contact, immediately wash skin with soap and copious amounts of water. Remove contaminated clothing and shoes. Get medical aid if irritation develops and persists.
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
Ingestion	If swallowed, wash out mouth with water provided person is conscious. Call a physician. Do NOT induce vomiting.

## Handling and Storage

Proper handling and storage procedures are crucial to maintain the integrity of **H-0104 dihydrochloride** and to prevent accidental exposure.

Aspect	Procedure
Handling	Avoid inhalation, contact with eyes, and skin. Avoid the formation of dust and aerosols. Use only in a chemical fume hood or other well-ventilated area. <a href="#">[1]</a> <a href="#">[2]</a>
Storage	Keep the container tightly closed in a dry and well-ventilated place. <a href="#">[3]</a> Recommended storage temperature is at room temperature in the continental US, though this may vary elsewhere. <a href="#">[4]</a>

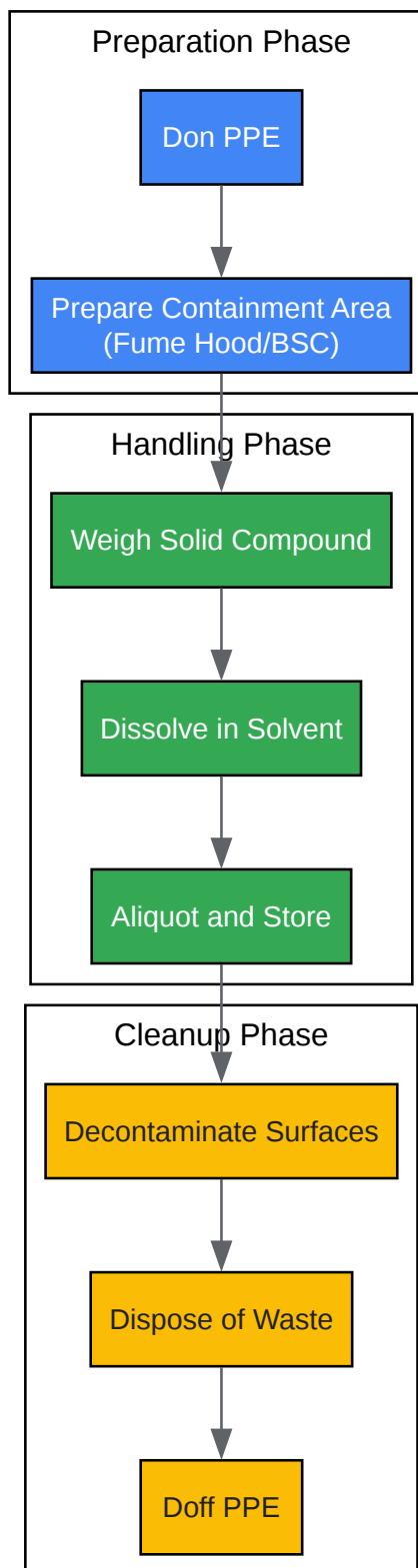
## Spill and Disposal Procedures

A systematic approach to spill cleanup and waste disposal is essential to minimize exposure and environmental contamination.

Procedure	Description
Spill Cleanup	<p>Use full personal protective equipment.[2]</p> <p>Absorb spills with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.[3]</p> <p>Decontaminate surfaces and equipment by scrubbing with alcohol.[2]</p>
Solid Waste	<p>Collect all contaminated solid waste, including gloves, gowns, weigh paper, and unused compound, in a clearly labeled hazardous waste container.</p>
Liquid Waste	<p>Collect all solutions containing H-0104 dihydrochloride in a designated, sealed, and clearly labeled hazardous liquid waste container.</p>
Final Disposal	<p>Dispose of all waste streams through your institution's Environmental Health and Safety (EHS) office in accordance with local, state, and federal regulations.[5]</p>

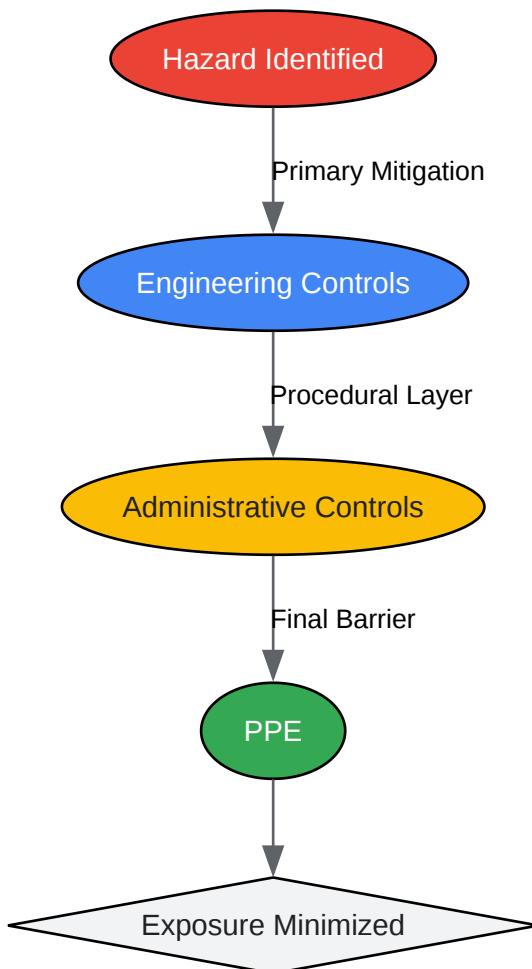
## Experimental Workflow and Safety Checkpoints

The following diagrams illustrate the standard workflow for handling **H-0104 dihydrochloride** and the logical relationship of safety protocols.



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Caption: Standard workflow for handling **H-0104 dihydrochloride**.



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Caption: Hierarchy of controls for minimizing chemical exposure.

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## References

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